

Essential Safety and Operational Guide for Handling Bavtavirine

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Compound of Interest

Compound Name: *Bavtavirine*
CAS No.: 1956373-71-9
Cat. No.: B12384983

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Disclaimer: This document provides essential safety and logistical information for handling **Bavtavirine**, a potent non-nucleoside reverse transcriptase inhibitor (NNRTI) for research use only.^[1] As a specific Safety Data Sheet (SDS) with quantitative hazard data is not publicly available, the following guidance is based on best practices for handling potent antiviral compounds.^{[2][3]} A risk assessment specific to the quantities and procedures used in your laboratory should be completed before handling this compound.

Bavtavirine is a potent NNRTI used in HIV research.^[1] Due to its pharmacological activity, it should be handled with care to avoid occupational exposure. The following information provides a framework for the safe handling, use, and disposal of **Bavtavirine** in a laboratory setting.

Safety Data Summary

The table below summarizes the key safety and handling information for **Bavtavirine**, with some data estimated based on potent pharmaceutical compounds.

Parameter	Value	Source/Comment
Chemical Name	Bavtavirine	MedChemExpress
CAS Number	1956373-71-9	AbMole BioScience
Molecular Formula	C ₂₆ H ₂₀ N ₆	AbMole BioScience
Molecular Weight	416.48 g/mol	AbMole BioScience
Physical Form	Solid powder	GlpBio
Occupational Exposure Limit (OEL)	Estimated: 1-10 µg/m ³ (8-hr TWA)	Based on similar potent compounds.
Primary Hazard	Potent antiviral; potential reproductive hazard.	General classification for NNRTIs.
Routes of Exposure	Inhalation, skin contact, eye contact, ingestion.	Standard for powdered compounds.
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 6 months, -20°C for 1 month.	AbMole BioScience

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure to **Bavtavirine**. The required level of PPE will depend on the specific laboratory procedure and the quantity of compound being handled.

PPE Category	Item	Specifications and Recommendations
Engineering Controls	Certified Class II Biological Safety Cabinet (BSC) or a containment ventilated enclosure (CVE).	Recommended for all manipulations of powdered Bactavirine to control airborne particles.
Respiratory Protection	Powered Air-Purifying Respirator (PAPR) with a hood or full-facepiece.	Recommended for operations with a high risk of aerosol generation, such as weighing and reconstituting the powder.
N95 or higher-rated disposable respirator.	May be suitable for lower-risk activities within a BSC, as determined by a risk assessment.	
Hand Protection	Double gloving with nitrile gloves.	The outer pair should be changed immediately upon contamination or at regular intervals.
Body Protection	Disposable coveralls or a solid-front gown with tight-fitting cuffs.	To protect against skin contact. Should not be worn outside of the designated handling area.
Eye Protection	Chemical splash goggles or a face shield.	To be worn in addition to the protection provided by a BSC or PAPR.
Foot Protection	Disposable shoe covers.	To be worn in the designated handling area and removed before exiting.

Experimental Protocols: Safe Handling and Disposal Workflow

A systematic approach is crucial for safely handling potent compounds like **Bavtavirine**. The following step-by-step plan outlines the key phases of handling, from preparation to disposal.

Preparation and Weighing

- **Designated Area:** All work with **Bavtavirine** powder should be conducted in a designated area, such as a dedicated room or a cordoned-off section of the lab.
- **Engineering Controls:** Perform all manipulations of the powder within a certified Class II Biological Safety Cabinet (BSC) or a containment ventilated enclosure (CVE).
- **Decontamination:** Ensure that a decontamination solution (e.g., 10% bleach solution followed by 70% ethanol) is readily available in the work area.
- **Waste Disposal Setup:** Prepare labeled, sealed waste containers for all types of waste that will be generated (solid, liquid, sharps).
- **PPE Donning:** Put on all required PPE in the correct order in an anteroom or designated clean area before entering the handling area.
- **Weighing:** Use a dedicated analytical balance within the BSC. Use weighing paper or a disposable container to prevent contamination of the balance.

Solution Preparation and Use

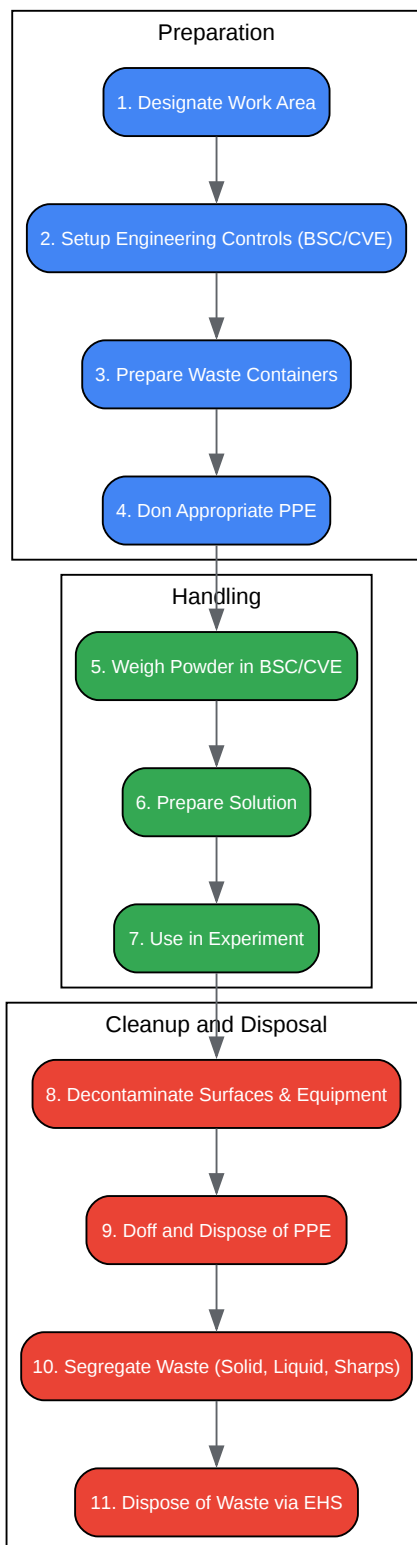
- **Solvent Handling:** Add solvent to the **Bavtavirine** powder slowly and carefully to avoid splashing.
- **Container Sealing:** Cap the container securely before removing it from the BSC.
- **Labeling:** Clearly label all solutions with the compound name, concentration, solvent, date, and appropriate hazard warnings.
- **Transport:** When transporting solutions, use a secondary container to prevent spills.

Decontamination and Disposal

- **Surface Decontamination:** After each use, thoroughly decontaminate all surfaces and equipment that may have come into contact with **Bavtavirine**.
- **PPE Doffing:** Remove PPE in the designated doffing area, taking care to avoid self-contamination. Dispose of single-use PPE in the appropriate hazardous waste container.
- **Waste Segregation:** Segregate waste into sharps, solid waste (contaminated PPE, weighing paper, etc.), and liquid waste.
- **Solid Waste Disposal:** All solid waste contaminated with **Bavtavirine** should be placed in a sealed, labeled hazardous waste container for incineration.
- **Liquid Waste Disposal:** Liquid waste containing **Bavtavirine** should be collected in a sealed, labeled hazardous waste container. Consult your institution's environmental health and safety (EHS) office for specific disposal procedures, which may include chemical treatment or incineration.
- **Empty Containers:** Empty **Bavtavirine** containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous liquid waste. The rinsed container can then be disposed of according to institutional guidelines.

Workflow for Safe Handling and Disposal of Bavtavirine

Safe Handling and Disposal of Bavtavirine



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Caption: Workflow for the safe handling and disposal of **Bavtavirine**.

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